

Proper Disposal and Safety Protocols for ZL0454

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Compound of Interest

Compound Name: ZL0454

Cat. No.: B10829347

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For researchers, scientists, and drug development professionals handling **ZL0454**, a potent and selective Bromodomain-containing protein 4 (BRD4) inhibitor, adherence to strict safety and disposal procedures is paramount to ensure personal safety and environmental protection. [1][2] This document provides essential guidance on the proper handling, storage, and disposal of **ZL0454**, in line with established safety data.

Chemical and Hazard Profile

ZL0454 is identified by CAS No. 2229042-77-5 and has the molecular formula C₁₈H₂₂N₄O₃S with a molecular weight of 374.459.[3] It is classified as harmful if swallowed (Acute toxicity, Oral - Category 4) and very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity - Category 1, and Chronic aquatic toxicity - Category 1).[3] Therefore, preventing its release into the environment is a critical aspect of its handling and disposal.

Property	Value
CAS Number	2229042-77-5
Molecular Formula	C ₁₈ H ₂₂ N ₄ O ₃ S
Molecular Weight	374.459
Hazard Classifications	Acute toxicity, Oral (Category 4), H302Acute aquatic toxicity (Category 1), H400Chronic aquatic toxicity (Category 1), H410

Personal Protective Equipment (PPE) and Handling

When working with **ZL0454**, it is mandatory to use appropriate personal protective equipment to avoid inhalation, and contact with skin and eyes.^[3] This includes:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves.
- Skin and Body Protection: Impervious clothing.
- Respiratory Protection: A suitable respirator should be used, especially where dust or aerosol formation is possible.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. An accessible safety shower and eyewash station are essential.

Storage Procedures

Proper storage is crucial to maintain the stability and integrity of **ZL0454**. It should be stored in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition. Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.

Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Evacuate: Personnel should be evacuated to a safe area.
- Ventilate: Ensure adequate ventilation of the area.
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.
- Clean-up: For liquid spills, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders. For solid spills, carefully sweep or scoop up the material, avoiding dust formation.

- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.
- Disposal: Dispose of all contaminated materials as hazardous waste according to the disposal procedures outlined below.

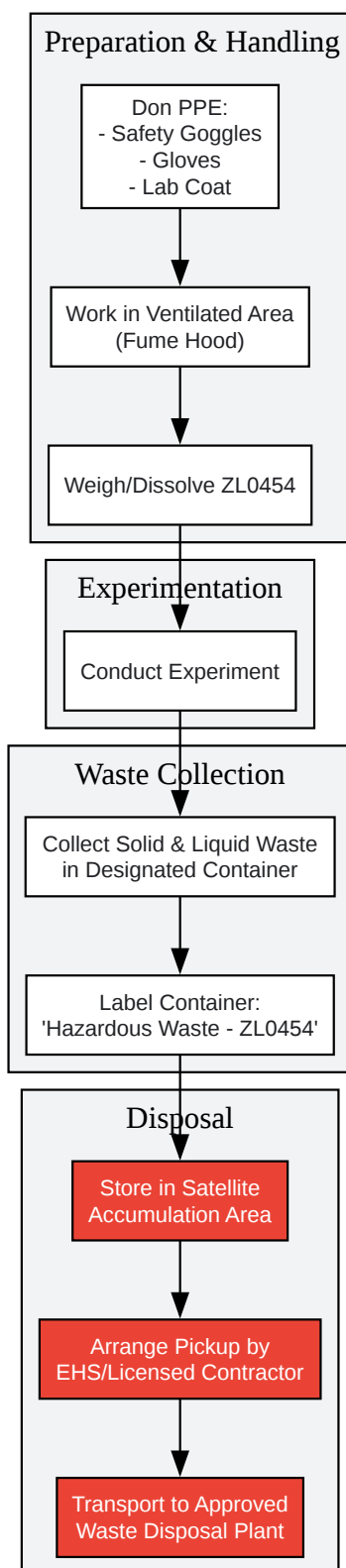
Disposal Procedures

The primary directive for the disposal of **ZL0454** and its containers is to send them to an approved waste disposal plant. It is crucial to adhere to all prevailing country, federal, state, and local regulations for hazardous waste disposal.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect all waste containing **ZL0454**, including unused product, contaminated labware (e.g., pipette tips, vials), and absorbent materials from spills, in a designated and clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Container Labeling:
 - The waste container must be labeled with "Hazardous Waste" and the full chemical name "**ZL0454**". Include the specific hazards: "Acutely Toxic" and "Environmental Hazard".
- Waste Storage:
 - Store the sealed hazardous waste container in a designated satellite accumulation area until it is collected by trained EHS personnel or a licensed hazardous waste contractor.
- Final Disposal:
 - The disposal must be conducted by an approved and licensed waste disposal facility. This ensures that the chemical is managed in a way that minimizes its impact on the environment, particularly aquatic ecosystems.

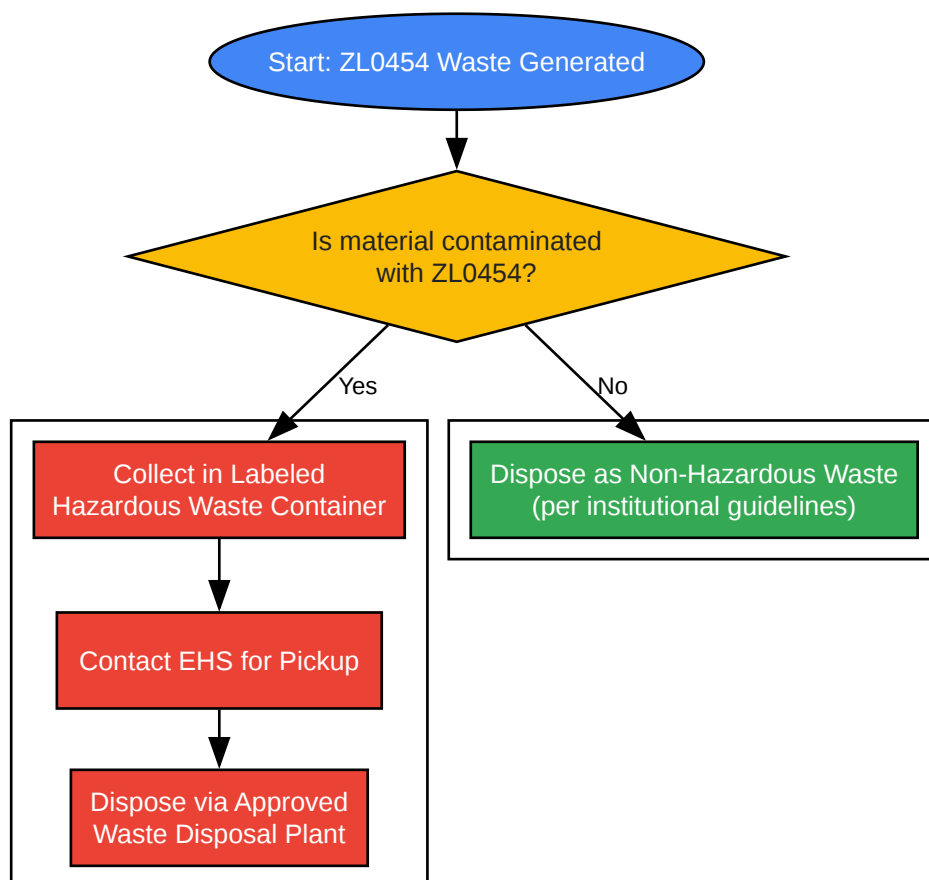
Experimental Workflow for Safe Handling and Disposal of ZL0454



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Caption: Workflow for the safe handling and disposal of **ZL0454**.

ZL0454 Disposal Decision Pathway



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Caption: Decision pathway for **ZL0454** waste segregation and disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ZL0454 - MedChem Express [bioscience.co.uk]
- 3. ZL0454|2229042-77-5|MSDS [dcchemicals.com]
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